

# The Chemical and Biological Profile of Kakkalide: A Technical Overview

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## Compound of Interest

Compound Name: Kakkalide

Cat. No.: B150294

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**Kakkalide**, an isoflavone glycoside, has garnered attention within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of its chemical structure, mechanism of action, and the experimental methodologies used to elucidate its biological effects. The information is tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure of Kakkalide

**Kakkalide** is chemically classified as an isoflavone.<sup>[1]</sup> Its structure is characterized by a core isoflavone skeleton substituted with methoxy and hydroxyl groups, and a disaccharide moiety attached via a glycosidic bond.

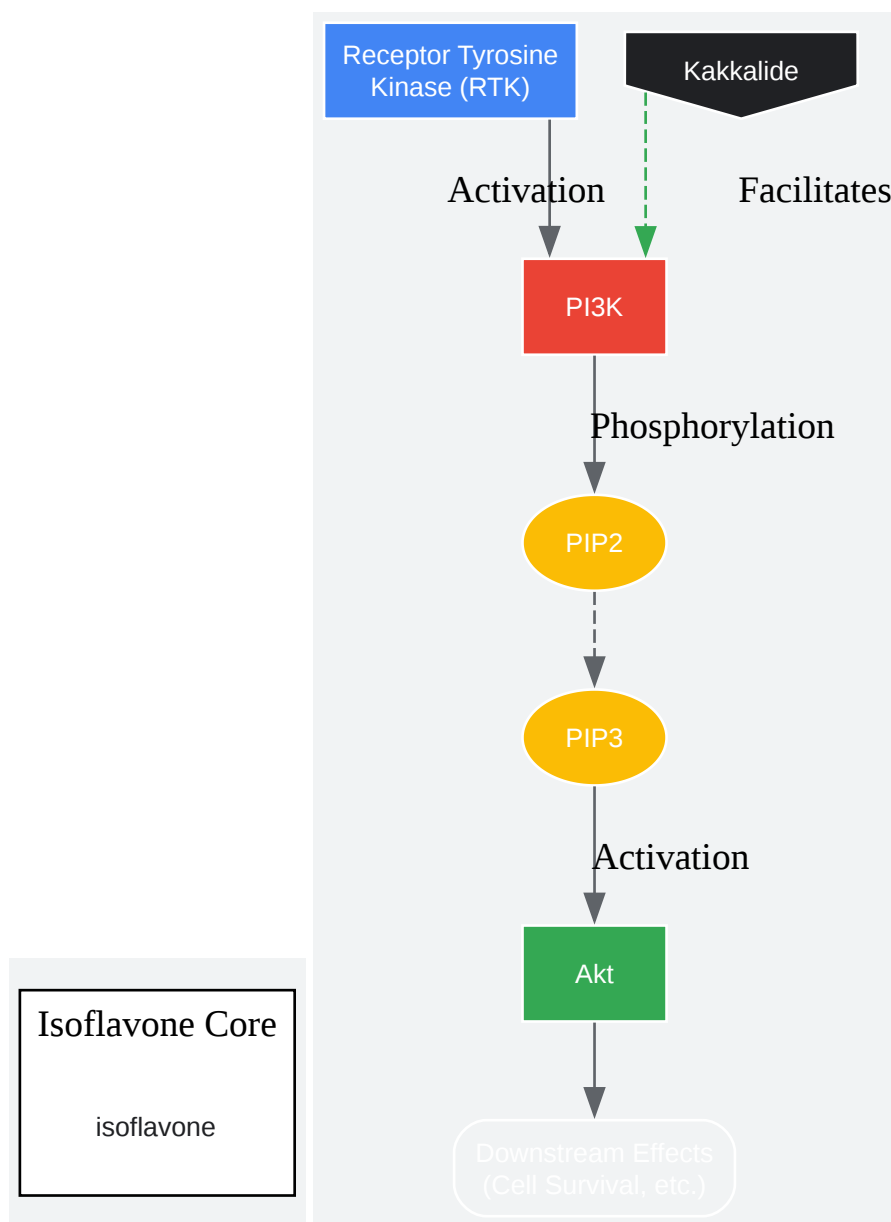
Systematic IUPAC Name: 5-hydroxy-6-methoxy-3-(4-methoxyphenyl)-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one<sup>[2][3]</sup>

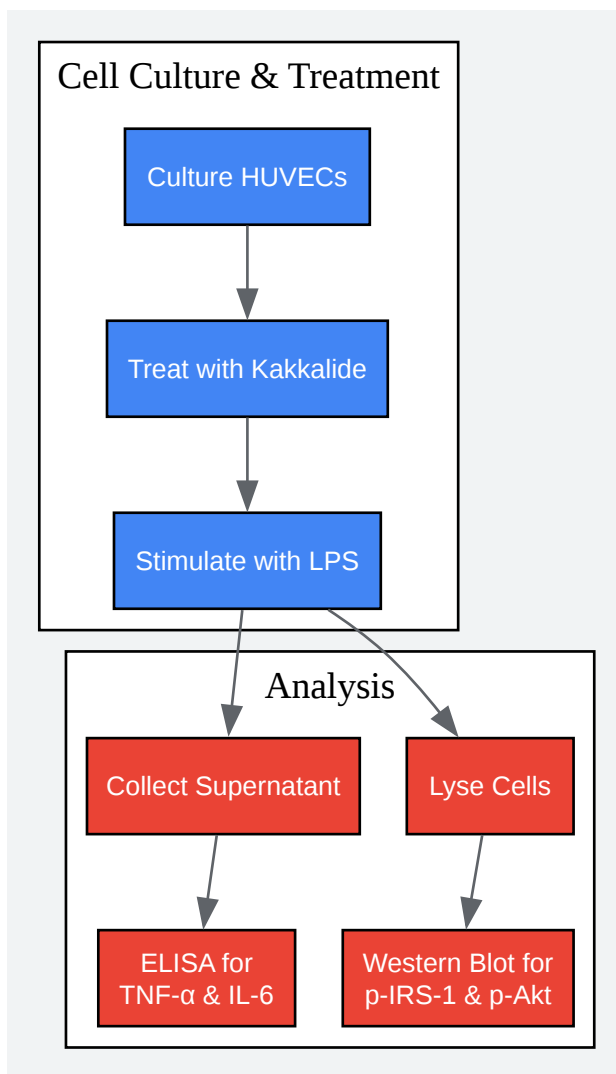
Chemical Formula: C<sub>28</sub>H<sub>32</sub>O<sub>15</sub><sup>[2]</sup>

Molecular Weight: 608.54 g/mol <sup>[4]</sup>

Property	Value	Reference
CAS Number	58274-56-9	<sup>[2]</sup>
PubChem CID	5490351	<sup>[2]</sup>

Below is a two-dimensional representation of the chemical structure of **Kakkalide**, generated using the DOT language.





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## References

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